

Technical Support Center: Synthesis of Element 119 and Beyond

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Compound of Interest

Compound Name: CM-118
CAS No.: 1370652-56-4
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This technical support center provides troubleshooting guidance and frequently asked questions for researchers engaged in the synthesis of superheavy elements (SHE), particularly focusing on the challenges associated with element 119 and heavier elements.

Troubleshooting Guides

Issue: Consistently low or no detection of fusion-evaporation residue events.

Q1: My experiment has been running for an extended period, but we are not observing any decay chains corresponding to element 119. What are the likely causes?

A1: The synthesis of element 119 pushes the limits of current technology, and a null result is a common outcome.^{[1][2]} Several factors, often interconnected, could be the cause:

- **Extremely Low Cross-Section:** The production cross-sections for element 119 are predicted to be in the femtobarn (fb) to picobarn (pb) range.^{[3][4]} For the $^{31}\text{V} + ^{248}\text{Cm}$ reaction, the peak theoretical cross-section is estimated at a mere 0.005 pb.^[3] This means the desired fusion event is exceptionally rare. An unsuccessful attempt to synthesize element 119 using a ^{50}Ti beam on a ^{249}Bk target implied a limiting cross-section of 65 fb.^[5]

- **Beam Energy Optimization:** The fusion probability is highly sensitive to the projectile's beam energy. If the energy is too low, the projectiles won't overcome the Coulomb barrier to fuse with the target nuclei. If it's too high, the compound nucleus may have too much excitation energy and fission immediately.[3] The optimal energy for the $^{51}\text{V} + ^{248}\text{Cm}$ reaction is estimated to be around 6 MeV/nucleon.[3]
- **Target Integrity:** High-intensity ion beams can damage the actinide target, leading to degradation or perforation over time.[6][7] This reduces the effective number of target atoms and can alter the beam energy interacting with the target. The use of rotating targets is a common technique to mitigate localized heating and damage.
- **Beam Stability and Intensity:** Long-term, stable operation of the accelerator is critical. Fluctuations in beam intensity or position can affect the reaction rate and the efficiency of the recoil separator. While higher intensity is desired, it is often limited by the target's durability; beam intensities typically cannot exceed 10^{12} projectiles per second without risking target damage.[6]
- **Separator and Detector Efficiency:** The recoil separator must efficiently filter the handful of SHE atoms from the quadrillions of unreacted beam particles.[8] The overall efficiency of the separator and the detection system for a full decay chain must be precisely calibrated. RIKEN's GARIS-II, for example, was built to have twice the efficiency of the previous model. [9]
- **Short Half-Lives:** The predicted half-lives of element 119 isotopes are on the order of microseconds or milliseconds.[1][5] The detection electronics must be fast enough to register these rapid decay events.[5]

Issue: Uncertainty in choosing the optimal experimental parameters.

Q2: How do I select the most promising projectile-target combination for synthesizing a new superheavy element?

A2: The choice of projectile and target is a critical balance of factors aimed at maximizing the fusion probability and the survival of the resulting compound nucleus.

- **Reaction Asymmetry:** Generally, more asymmetric reactions (a larger difference in mass between the projectile and target) have a higher probability of fusion.[10] This is why the

"silver bullet" ^{48}Ca was so successful for synthesizing elements up to 118.[11] Moving to heavier projectiles like ^{50}Ti or ^{51}V necessarily makes the reactions more symmetric, which reduces the expected yield.[5]

- **Neutron Richness:** Using neutron-rich projectiles and targets is crucial. The resulting compound nucleus will be closer to the predicted center of the "island of stability," which is expected around $N=184$, leading to higher survival probabilities against fission.[12]
- **Availability and Stability of Materials:** The ideal target material must be available in sufficient quantities (milligrams) and have a long enough half-life to be fabricated into a target.[6] Actinide targets like ^{248}Cm , ^{249}Bk , and ^{254}Es are candidates, but their production is complex and costly.[7][13] Einsteinium-254 is attractive but extremely difficult to produce in target quantities.[4][7]
- **"Magic" Nuclei:** Projectiles or targets with "magic numbers" of protons or neutrons (like ^{48}Ca with 20 protons and 28 neutrons) exhibit enhanced stability, which can be advantageous.[11] Titanium-50 is also considered "doubly magic."[14]

Frequently Asked Questions (FAQs)

Q1: What are the primary challenges in synthesizing element 119 compared to element 118 (Oganesson)?

A1: Synthesizing element 119 is significantly more difficult than synthesizing element 118 primarily due to the need to move beyond ^{48}Ca as a projectile.[11][15] This introduces several challenges:

- **Decreased Fusion Probability:** Using heavier projectiles like ^{50}Ti , ^{51}V , or ^{54}Cr leads to more symmetric reactions, which are less favorable for fusion.[5]
- **Lower Cross-Sections:** As a direct consequence, the predicted production cross-sections drop by an order of magnitude or more, from a few picobarns for element 118 to the low femtobarn range for element 119.[4][5] This requires much longer experiment run times to observe a single event.
- **Shorter Half-Lives:** Element 119 is expected to be more unstable than element 118, with even shorter half-lives, making detection more challenging.[16]

Q2: What is the "island of stability" and how does it relate to the search for element 119?

A2: The "island of stability" is a theoretical concept in nuclear physics predicting that a region of superheavy isotopes with specific "magic numbers" of protons and neutrons will exhibit significantly longer half-lives than surrounding isotopes.^{[17][18]} While the known superheavy elements have half-lives of seconds or less, isotopes on the island could potentially last for minutes, days, or even longer.^[17] The island is thought to be centered near neutron number $N = 184$.^{[17][19]} Current synthesis reactions produce neutron-deficient isotopes that lie on the "shores" of this island. A major goal of SHE research is to create more neutron-rich nuclei to get closer to the island's center, which would confirm its existence and allow for the study of the chemical properties of these exotic elements.^[12]

Q3: What are the current and planned experimental campaigns to synthesize element 119?

A3: Several leading laboratories are actively pursuing the synthesis of element 119:

- RIKEN (Japan): An experiment is underway bombarding curium-248 (^{248}Cm) targets with a vanadium-51 (^{51}V) beam.^{[13][20]} They are utilizing their new SRILAC accelerator and GARIS-III separator.^[13]
- JINR (Dubna, Russia): The Superheavy Element Factory at JINR is preparing for experiments to create elements 119 and 120. They plan to use titanium-50 (^{50}Ti) beams on berkelium (^{249}Bk) and californium (^{249}Cf) targets.^[12] They have also alluded to a future attempt using a chromium-54 (^{54}Cr) projectile on an americium-243 (^{243}Am) target.^[2]
- GSI (Germany): An attempt to synthesize element 119 was made by bombarding a berkelium-249 (^{249}Bk) target with titanium-50 (^{50}Ti) ions, which did not yield a positive result.^[2]

Data Presentation: Projectile-Target Combinations

Table 1: Proposed and Attempted Reactions for Synthesizing Element 119

Projectile	Target	Compound Nucleus	Predicted/Limiting Cross-Section	Status / Laboratory
^{50}Ti	^{249}Bk	$^{299}_{119}$	< 65 fb[5]	Attempted (GSI) [2]
^{51}V	^{248}Cm	$^{299}_{119}$	~5 fb (0.005 pb) [3]	Underway (RIKEN)[3][13]
^{48}Ca	^{254}Es	$^{302}_{119}$	~0.3 pb[4]	Proposed[4][21]
^{54}Cr	^{243}Am	$^{297}_{119}$	-	Planned (JINR) [2]

Table 2: Proposed Reactions for Synthesizing Element 120

Projectile	Target	Compound Nucleus	Predicted Cross-Section	Status / Laboratory
^{50}Ti	^{249}Cf	$^{299}_{120}$	0.5 - 100 fb[22]	Planned (JINR) [12]
^{54}Cr	^{248}Cm	$^{302}_{120}$	-	Proposed[10]
^{64}Ni	^{238}U	$^{302}_{120}$	-	Proposed[10]

Experimental Protocols

Methodology for a "Hot Fusion" Superheavy Element Synthesis Experiment

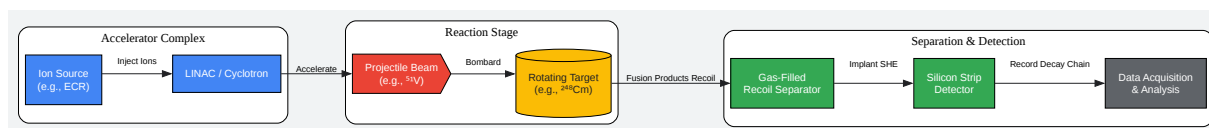
This protocol describes a generalized workflow for synthesizing element 119 using a reaction like $^{51}\text{V} + ^{248}\text{Cm}$.

- Ion Source and Acceleration:
 - Vanadium-51 atoms are ionized in an Electron Cyclotron Resonance (ECR) ion source.
 - The resulting V ions are injected into a linear accelerator (LINAC) or cyclotron.

- The ions are accelerated to a precise kinetic energy, typically around 5-6 MeV per nucleon.[3] Beam intensity is maximized as much as the target can withstand, often in the range of several particle microamperes (pμA).[23]
- Target Interaction:
 - The high-energy ^{51}V beam is directed onto a rotating target wheel.
 - The target consists of a few hundred micrograms per square centimeter of ^{248}Cm oxide electrodeposited onto a thin, durable backing foil (e.g., titanium).[7]
 - The vast majority of projectiles pass through the target or undergo scattering events. A tiny fraction undergoes a complete fusion reaction, forming a highly excited compound nucleus (e.g., $^{299}119$).
- Evaporation and In-flight Separation:
 - The excited compound nucleus de-excites almost instantaneously by emitting several (typically 3-4) neutrons, a process known as evaporation. This results in the final superheavy nucleus (e.g., $^{296}119$ or $^{295}119$).
 - The resulting SHE atom, along with unreacted beam particles and other reaction products, recoils out of the target.
 - This mixture enters a gas-filled recoil separator (e.g., GARIS-III).[13] The separator uses magnetic and electric fields to separate the heavy SHE atoms from the much more numerous background particles based on their different magnetic rigidity.
- Detection and Identification:
 - The separated SHE atoms are implanted into a position-sensitive silicon strip detector at the focal plane of the separator.
 - The identification is achieved by observing the subsequent chain of alpha decays. The implanted nucleus will emit an alpha particle, transforming into a daughter nucleus (e.g., an isotope of Tennessine). This daughter will also decay, and so on, creating a correlated chain of events in position and time.

- The energies of the alpha particles and the half-lives of each decay in the chain are measured. This decay signature provides the "fingerprint" for identifying the new element. [8][9]

Mandatory Visualization



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Caption: Workflow for Superheavy Element Synthesis and Detection.

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